

Essential Safety and Operational Guide for Handling Org 25935

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Compound of Interest

Compound Name: **Org 25935**
Cat. No.: **B10764295**

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical information for the handling and disposal of **Org 25935** (CAS No. 949588-40-3), a selective inhibitor of the glycine transporter GlyT-1. Adherence to these guidelines is essential for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Safety Data Summary

Org 25935 is a potent neuroactive compound. The primary hazards associated with this substance are harm if swallowed and high toxicity to aquatic life with long-lasting effects.[\[1\]](#) While specific quantitative toxicity data such as an LD50 value are not readily available in published literature, the compound is classified as Acute Toxicity, Oral (Category 4).[\[1\]](#)

Quantitative Safety Information

Parameter	Data	Source
GHS Classification	Acute Toxicity, Oral (Category 4); Acute Aquatic Toxicity (Category 1); Chronic Aquatic Toxicity (Category 1)	[1]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
CAS Number	949588-40-3	[1]
Molecular Formula	C21H25NO3.HCl	[1]
Molecular Weight	375.89 g/mol	
Appearance	White solid	
Storage Temperature	-20°C (as powder), -80°C (in solvent)	[1]

Personal Protective Equipment (PPE) Protocol

Due to its potent nature, strict adherence to PPE protocols is mandatory. The following table outlines the required PPE and its purpose.

Required Personal Protective Equipment

PPE Item	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile), double-gloving recommended.	Prevents skin contact and absorption.
Body Protection	Disposable full-body suit (e.g., Tyvek) or a dedicated lab coat with long sleeves.	Protects skin and clothing from contamination.
Eye Protection	Chemical splash goggles or a full-face shield.	Prevents eye contact with powder or solutions.
Respiratory Protection	A NIOSH-approved respirator or handling within a certified chemical fume hood. For weighing and handling of powder, a powered air-purifying respirator (PAPR) is recommended.	Prevents inhalation of the powdered compound.
Foot Protection	Closed-toe shoes.	Protects feet from spills.

Step-by-Step PPE Donning and Doffing Procedure:

A meticulous procedure for putting on and taking off PPE is critical to prevent contamination.

Donning (Putting On) PPE:

- Hand Hygiene: Thoroughly wash and dry your hands.
- Gown/Suit: Put on the disposable suit or lab coat, ensuring it is securely fastened.
- Mask/Respirator: Don the respirator, ensuring a proper fit and seal.
- Eye Protection: Put on safety goggles or a face shield.
- Gloves: Don the first pair of gloves, pulling the cuffs over the sleeves of the gown. Don a second pair of gloves over the first.

Doffing (Taking Off) PPE:

- Gloves (Outer Pair): Remove the outer pair of gloves, peeling them off without touching the outside with your bare hands.
- Gown/Suit and Inner Gloves: Remove the gown or suit and the inner pair of gloves together. Peel the gown away from your body, rolling it inside-out. As you pull your hands out of the sleeves, peel the gloves off at the same time, so they end up inside the rolled-up gown.
- Hand Hygiene: Perform hand hygiene.
- Eye Protection: Remove goggles or face shield from the back.
- Mask/Respirator: Remove the respirator from the back.
- Hand Hygiene: Wash your hands thoroughly with soap and water.

Operational Plans: Handling and Experimental Protocols

General Handling Precautions:

- Ventilation: Always handle **Org 25935** in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Avoid Contamination: Do not eat, drink, or smoke in areas where **Org 25935** is handled.[\[1\]](#)
- Personal Hygiene: Wash hands thoroughly after handling the compound, even if gloves were worn.[\[1\]](#)

Representative Experimental Protocol: Preparation of **Org 25935** for In Vivo Studies

This protocol is a representative example for preparing **Org 25935** for intraperitoneal (i.p.) injection in rodent models, based on methodologies described in the literature. Researchers should adapt this protocol based on their specific experimental needs and institutional guidelines.

Materials:

- **Org 25935** powder
- Sterile 0.9% NaCl solution (saline)
- Sterile vials
- Calibrated analytical balance
- Vortex mixer
- Sterile syringes and needles

Procedure:

- Pre-calculation: Determine the required concentration and total volume of the dosing solution based on the animal weights and the target dose (e.g., 3 or 6 mg/kg).
- Weighing: Within a chemical fume hood or a ventilated balance enclosure, carefully weigh the required amount of **Org 25935** powder using a calibrated analytical balance.
- Solubilization: Transfer the weighed powder to a sterile vial. Add the calculated volume of sterile 0.9% NaCl solution.
- Mixing: Securely cap the vial and vortex until the powder is completely dissolved.
- Administration: The solution should be administered i.p. approximately 40 minutes before the experimental session, as peak extracellular glycine levels are expected around 50 minutes post-administration.
- Storage of Solution: If not for immediate use, store the solution under appropriate sterile conditions and at the recommended temperature. Stability of the solution should be determined for longer-term storage.

Disposal Plan

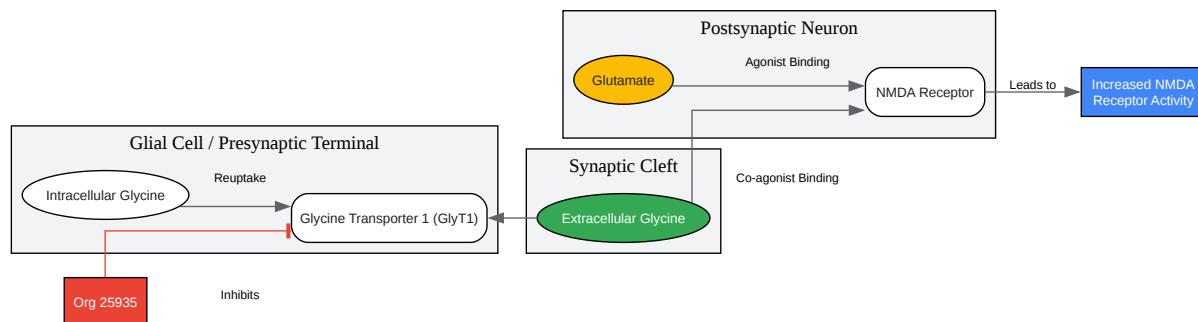
Proper disposal of **Org 25935** and associated waste is critical to prevent environmental contamination, given its high toxicity to aquatic life.

Step-by-Step Disposal Guidance:

- Segregation: All waste contaminated with **Org 25935** must be segregated from general laboratory waste. This includes:
 - Unused or expired **Org 25935** powder.
 - Empty original containers.
 - Contaminated PPE (gloves, gowns, etc.).
 - Contaminated labware (vials, pipette tips, etc.).
- Waste Containers:
 - Solid Waste: Place contaminated solid waste (PPE, labware) in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: Collect unused solutions in a dedicated, leak-proof, and clearly labeled hazardous waste container. Do not pour down the drain.
 - Sharps: Any contaminated needles or other sharps must be disposed of in a designated sharps container for hazardous chemical waste.
- Labeling: All hazardous waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Org 25935**," and the associated hazards (e.g., "Toxic," "Hazardous to the Aquatic Environment").
- Storage: Store sealed hazardous waste containers in a designated, secure, and well-ventilated area away from incompatible materials.
- Collection and Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Follow all local, state, and federal regulations for hazardous waste disposal.[\[1\]](#)

Mechanism of Action and Signaling Pathway

Org 25935 is a selective inhibitor of the Glycine Transporter 1 (GlyT1). GlyT1 is primarily responsible for the reuptake of glycine from the synaptic cleft into glial cells and presynaptic neurons. By inhibiting GlyT1, **Org 25935** increases the extracellular concentration of glycine. Glycine is an essential co-agonist for the N-methyl-D-aspartate (NMDA) receptor. Enhanced availability of glycine potentiates the activation of NMDA receptors by glutamate, thereby modulating glutamatergic neurotransmission.



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Caption: Mechanism of action for **Org 25935**.

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References

- 1. researchgate.net [researchgate.net]

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